Application Note: Quantitative Analysis of Monoethanolamine Caprate in Pharmaceutical Formulations

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Compound of Interest

Compound Name:	*Monoethanolamine caprate*
CAS No.:	*25859-29-4*
Cat. No.:	*B1676720*

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Abstract

This application note presents detailed protocols for the quantitative analysis of **monoethanolamine caprate** in pharmaceutical formulations. **Monoethanolamine caprate**, an ion-pair salt, requires specific analytical strategies to ensure accurate quantification of both the active amine component and the fatty acid counter-ion. We describe two robust methods: a Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) method with UV detection for the quantification of capric acid and a Hydrophilic Interaction Liquid Chromatography (HILIC) method coupled with tandem mass spectrometry (LC-MS/MS) for the sensitive and simultaneous quantification of monoethanolamine and capric acid. This guide provides in-depth experimental protocols, method validation parameters based on the International Council for Harmonisation (ICH) Q2(R1) guidelines, and the scientific rationale behind the methodological choices, offering researchers and drug development professionals a comprehensive resource for the quality control of formulations containing **monoethanolamine caprate**.

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Introduction: The Analytical Challenge of an Ion-Pair Salt

Monoethanolamine (MEA) is a primary amine used in various industrial and pharmaceutical applications, including as a pH adjuster and in the synthesis of other compounds.[1] Capric acid (decanoic acid) is a saturated fatty acid. When combined, they form **monoethanolamine caprate**, an ion-pair salt. The accurate quantification of this salt in pharmaceutical formulations is critical for ensuring product quality, stability, and therapeutic efficacy.

The analytical challenge in quantifying **monoethanolamine caprate** lies in the disparate chemical properties of its constituent parts. Monoethanolamine is a small, polar, and basic molecule, while capric acid is a nonpolar, acidic molecule. This polarity difference makes their simultaneous analysis by a single chromatographic method complex. This application note details two distinct, validated methods to address this challenge.

Method 1: Quantification of Capric Acid via RP-HPLC with UV Detection

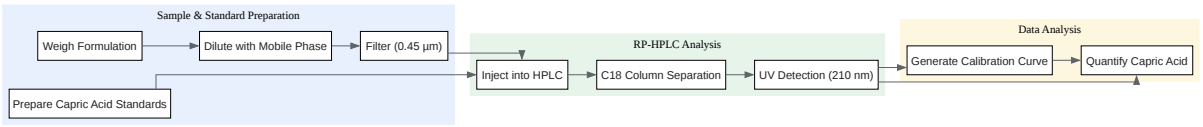
This method focuses on the quantification of the caprate component of the salt. Reversed-phase chromatography is well-suited for the separation of medium-chain fatty acids like capric acid.

Scientific Rationale

Capric acid, with its C10 alkyl chain, exhibits sufficient hydrophobicity to be retained on a C8 or C18 stationary phase. The acidic nature of the carboxyl group allows for detection at low UV wavelengths (around 210 nm).[2] To ensure adequate retention and sharp peak shapes, the mobile phase is acidified to suppress the ionization of the carboxylic acid, thereby increasing its hydrophobicity.

Experimental Workflow

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Caption: Workflow for Capric Acid Quantification by RP-HPLC.

Detailed Protocol

2.3.1. Materials and Reagents

- Capric Acid Reference Standard (≥99% purity)
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Phosphoric Acid (85%)
- Methanol (HPLC grade)
- Formulation containing **monoethanolamine caprate**

2.3.2. Instrumentation

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 x 150 mm, 5 µm particle size)
- Analytical balance

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- Volumetric flasks and pipettes
- Syringe filters (0.45 µm, PTFE or nylon)

2.3.3. Preparation of Solutions

- Mobile Phase: Prepare a mixture of acetonitrile and water (60:40, v/v) containing 0.1% phosphoric acid. Degas before use.
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of capric acid reference standard and dissolve in 100 mL of mobile phase.
- Calibration Standards: Prepare a series of calibration standards by diluting the stock solution with the mobile phase to concentrations ranging from 50 to 500 µg/mL.
- Sample Preparation: Accurately weigh a portion of the formulation equivalent to approximately 10 mg of **monoethanolamine caprate**. Dissolve in 10 mL of mobile phase, sonicate to ensure complete dissolution, and then dilute to a final concentration within the calibration range. Filter the final solution through a 0.45 µm syringe filter before injection.

2.3.4. Chromatographic Conditions

- Column: C18 (4.6 x 150 mm, 5 µm)
- Mobile Phase: Acetonitrile:Water (60:40, v/v) with 0.1% Phosphoric Acid
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Column Temperature: 30 °C
- Detection Wavelength: 210 nm

Data Analysis and Validation Summary

A calibration curve is constructed by plotting the peak area of capric acid against the concentration of the standards. The concentration of capric acid in the sample is determined

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from the linear regression equation. The amount of **monoethanolamine caprate** can be calculated based on the stoichiometry of the salt.

Validation Parameter	Specification	Typical Result
Linearity (r^2)	≥ 0.995	> 0.999
Accuracy (% Recovery)	98.0 - 102.0%	99.5 - 101.2%
Precision (% RSD)	≤ 2.0%	< 1.5%
Limit of Quantification (LOQ)	-	~45 µg/mL[2]
Specificity	No interference at the retention time of capric acid	Peak purity > 99%

Method 2: Simultaneous Quantification of Monoethanolamine and Capric Acid via HILIC-MS/MS

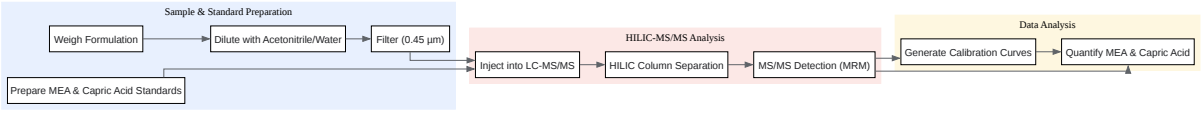
For a more comprehensive analysis, especially at lower concentrations or in complex matrices, a HILIC-MS/MS method allows for the simultaneous quantification of both monoethanolamine and capric acid.

Scientific Rationale

HILIC is an ideal chromatographic technique for the retention of polar compounds like monoethanolamine, which are poorly retained in reversed-phase chromatography.[3] By using a HILIC stationary phase and a mobile phase with a high organic content, MEA can be effectively retained and separated. Capric acid, being less polar, will elute earlier in the HILIC run. The use of tandem mass spectrometry (MS/MS) provides high selectivity and sensitivity, allowing for the detection of both analytes in a single run through Multiple Reaction Monitoring (MRM).[4]

Experimental Workflow

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Caption: Workflow for Simultaneous Quantification by HILIC-MS/MS.

Detailed Protocol

3.3.1. Materials and Reagents

- Monoethanolamine Reference Standard (≥99% purity)
- Capric Acid Reference Standard (≥99% purity)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Ammonium Formate (LC-MS grade)
- Formic Acid (LC-MS grade)
- Formulation containing **monoethanolamine caprate**

3.3.2. Instrumentation

- LC-MS/MS system (Triple Quadrupole)
- HILIC analytical column (e.g., 2.1 x 100 mm, 1.7 µm particle size)

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- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (0.22 µm, PTFE)

3.3.3. Preparation of Solutions

- Mobile Phase A: Water with 10 mM Ammonium Formate and 0.1% Formic Acid
- Mobile Phase B: Acetonitrile with 0.1% Formic Acid
- Standard Stock Solution (1000 µg/mL): Prepare separate stock solutions for monoethanolamine and capric acid in a 50:50 mixture of acetonitrile and water.
- Calibration Standards: Prepare a series of mixed calibration standards by diluting the stock solutions with 90:10 acetonitrile:water to concentrations appropriate for the expected sample concentrations (e.g., 1-1000 ng/mL).
- Sample Preparation: Accurately weigh a portion of the formulation and dilute with 90:10 acetonitrile:water to a final concentration within the calibration range. Filter the final solution through a 0.22 µm syringe filter before injection.

3.3.4. LC-MS/MS Conditions

- Column: HILIC (2.1 x 100 mm, 1.7 µm)
- Mobile Phase: Gradient elution (specific gradient to be optimized based on the system)
  - Example Gradient: 95% B to 50% B over 5 minutes, hold for 2 minutes, then return to initial conditions.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40 °C

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- Ionization Mode: Electrospray Ionization (ESI), positive for MEA, negative for capric acid (or positive with adducts)
- MRM Transitions:
  - Monoethanolamine: m/z 62.1 → 44.0[3]
  - Capric Acid: m/z 171.1 → 171.1 (or monitor adducts in positive mode)

Data Analysis and Validation Summary

Separate calibration curves are generated for monoethanolamine and capric acid. The concentrations in the sample are determined from their respective linear regression equations. This method provides direct quantification of both components.

Validation Parameter	Specification	Typical Result
Linearity (r^2)	≥ 0.99	> 0.995
Accuracy (% Recovery)	90.0 - 110.0%	95.3 - 104.8%
Precision (% RSD)	≤ 15.0%	< 10%
Limit of Quantification (LOQ)	-	Low ng/mL range
Specificity	Confirmed by MRM transitions	No interferences observed

Method Validation: Ensuring Trustworthiness

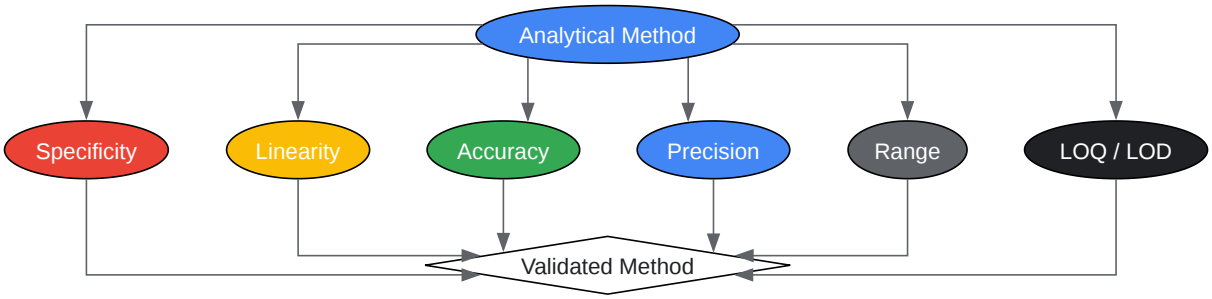
All analytical methods for pharmaceutical quality control must be validated to ensure they are suitable for their intended purpose.[5] The validation of the described methods should adhere to the ICH Q2(R1) guideline, which outlines the necessary validation characteristics.[6][7][8]

Key Validation Parameters

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte in the sample. A minimum of five concentrations is recommended.[6]

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- Range: The interval between the upper and lower concentrations of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.[6] For an assay, this is typically 80-120% of the test concentration.[6]
- Accuracy: The closeness of the test results obtained by the method to the true value. It is often assessed by recovery studies.
- Precision: The degree of scatter between a series of measurements obtained from multiple sampling of the same homogeneous sample. It is usually expressed as the relative standard deviation (RSD).
- Limit of Detection (LOD) and Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be detected and quantified, respectively, with suitable precision and accuracy.



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Caption: Core Parameters for Analytical Method Validation.

Conclusion

The quantification of **monoethanolamine caprate** in pharmaceutical formulations can be effectively achieved using the two detailed analytical methods. The choice of method will depend on the specific requirements of the analysis, such as the need for simultaneous quantification of both components, the expected concentration levels, and the complexity of the formulation matrix. The RP-HPLC-UV method offers a straightforward and robust approach for

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the routine quality control of capric acid. The HILIC-MS/MS method provides higher sensitivity and specificity, enabling the simultaneous determination of both monoethanolamine and capric acid. Both methods, when properly validated according to ICH guidelines, will provide reliable and accurate data for drug development and quality assurance professionals.

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